

Introduction: The Isoindoline Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: *Isoindolin-4-amine hydrochloride*

CAS No.: 1260847-41-3

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In the landscape of modern drug discovery, certain molecular frameworks consistently appear in a multitude of biologically active compounds. These are termed "privileged structures" due to their ability to interact with diverse biological targets through versatile, low-energy conformations. The isoindoline core, a bicyclic system featuring a benzene ring fused to a five-membered nitrogen-containing ring, is a quintessential example of such a scaffold.^[1] Its derivatives are integral to a range of pharmaceuticals, from the immunomodulatory agents lenalidomide and pomalidomide to novel therapeutics targeting ion channels and central nervous system disorders.^{[2][3][4]}

This guide focuses on a particularly valuable derivative: Isoindolin-4-amine, presented here as its more stable and commonly used dihydrochloride salt. The strategic placement of a primary aromatic amine on the isoindoline core provides a critical vector for chemical modification, allowing for the systematic exploration of chemical space. This document serves as a technical resource for researchers, scientists, and drug development professionals, providing in-depth information on the chemical properties, characterization, synthesis, and application of this versatile building block.

Core Physicochemical and Structural Properties

Isoindolin-4-amine dihydrochloride is the most frequently encountered salt form of the parent amine, as both the secondary amine within the isoindoline ring and the primary exocyclic amine are basic and readily protonated. This dual protonation enhances stability and aqueous solubility.

Structural and Chemical Identity

- IUPAC Name: 2,3-dihydro-1H-isoindol-4-amine;dihydrochloride[5]
- Synonyms: 4-Aminoisoindoline dihydrochloride, Isoindolin-4-amine 2HCl[5][6]
- CAS Number: 92259-85-3[5][6]
- Molecular Structure:
 - SMILES: C1C2=C(CN1)C(=CC=C2)N.Cl.Cl[5][6]
 - InChI Key: PPLZYBVXLJLUNH-UHFFFAOYSA-N[5]

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ Cl ₂ N ₂	[5][6]
Molecular Weight	207.10 g/mol	[5][6]
Appearance	White to off-white solid/crystalline powder	[7]
Melting Point	114-116 °C	[5]
Storage	Store in a cool, dry, well-ventilated area under an inert atmosphere.	[6]

Note on Melting Point: The reported melting point of 114-116 °C is from a single supplier and may vary depending on purity and the exact crystalline form. As a dihydrochloride salt, a higher melting point might be expected, and experimental verification is recommended.

Spectroscopic and Analytical Characterization

While a definitive, published spectrum for Isoindolin-4-amine dihydrochloride is not readily available in peer-reviewed literature, its structure allows for a highly predictable spectroscopic profile based on extensive data for analogous isoindoline and isoindolinone derivatives.^[8]^[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural confirmation. The spectra would be run in a solvent like D₂O or DMSO-d₆. The following are expected chemical shifts (δ) in ppm:

Protons (¹ H NMR)	Expected δ (ppm)	Multiplicity	Notes
Aromatic (C5-H, C6-H, C7-H)	6.8 - 7.5	m	The electron-donating amino group will influence the shifts. The exact pattern will be complex due to substitution.
Benzylic (C1-H ₂ , C3-H ₂)	~4.5 - 5.0	s	These two CH ₂ groups are chemically equivalent and typically appear as a sharp singlet in the parent isoindoline. ^[8]
Amine (N-H)	Broad, variable	s (br)	Protons on the secondary and primary amines will be exchangeable and may appear as broad signals.

Carbons (^{13}C NMR)	Expected δ (ppm)	Notes
Aromatic (C=C)	115 - 150	Six distinct signals are expected for the aromatic carbons.
Benzylic (C1, C3)	~50 - 55	The two equivalent benzylic carbons.[8]

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying key functional groups.

- N-H Stretching: A broad band is expected in the $2800\text{-}3200\text{ cm}^{-1}$ region, characteristic of amine hydrochloride salts. Superimposed on this may be sharper N-H stretches from the primary amine around $3300\text{-}3500\text{ cm}^{-1}$.
- C-H Stretching: Aromatic C-H stretches will appear just above 3000 cm^{-1} , while aliphatic C-H stretches will be just below 3000 cm^{-1} .
- N-H Bending: Look for bands around 1600 cm^{-1} corresponding to the scissoring bend of the -NH_2 group.
- C=C Stretching: Aromatic ring stretches will be observed in the $1450\text{-}1600\text{ cm}^{-1}$ region.

Mass Spectrometry (MS)

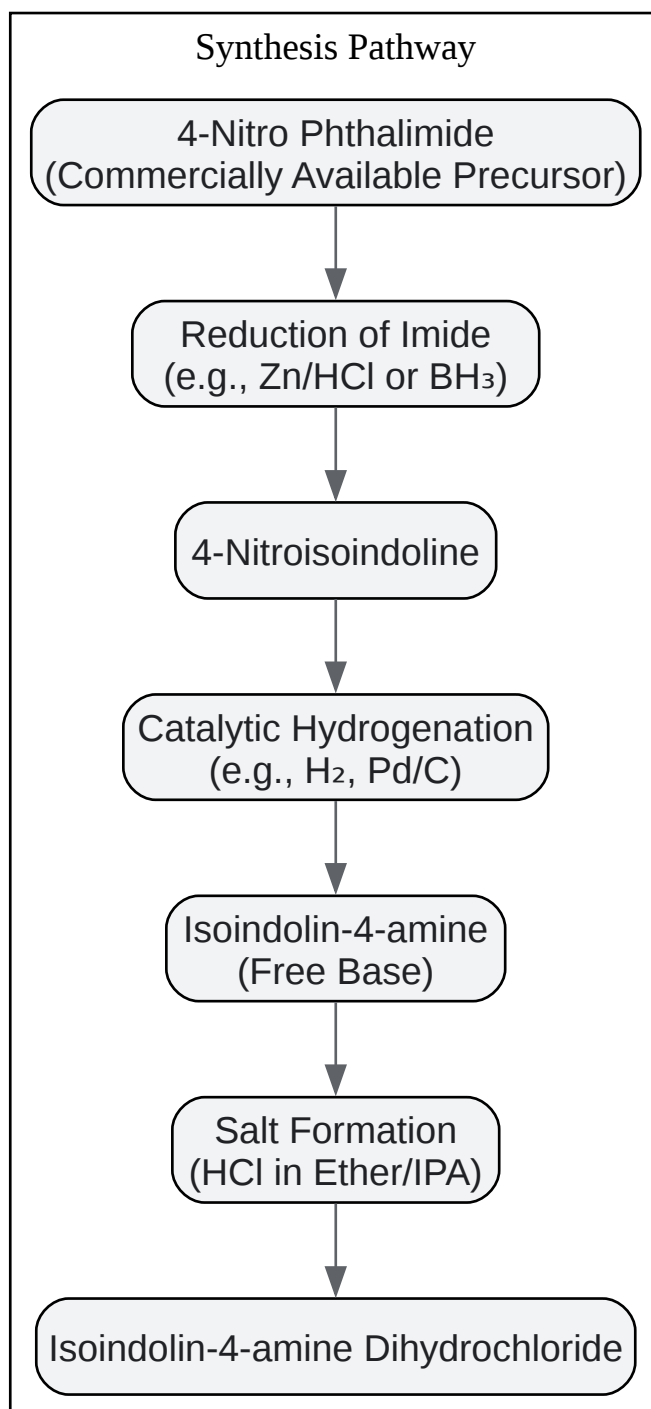
High-resolution mass spectrometry (HRMS) with electrospray ionization (ESI) would be the method of choice for confirming the molecular weight.

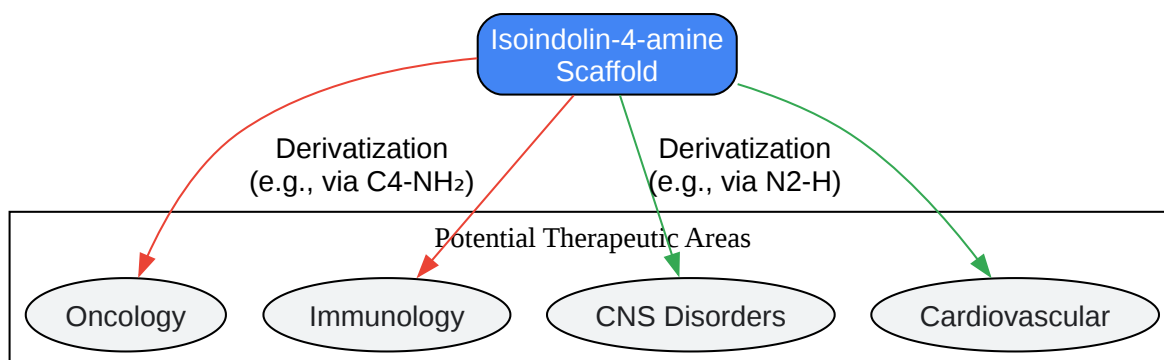
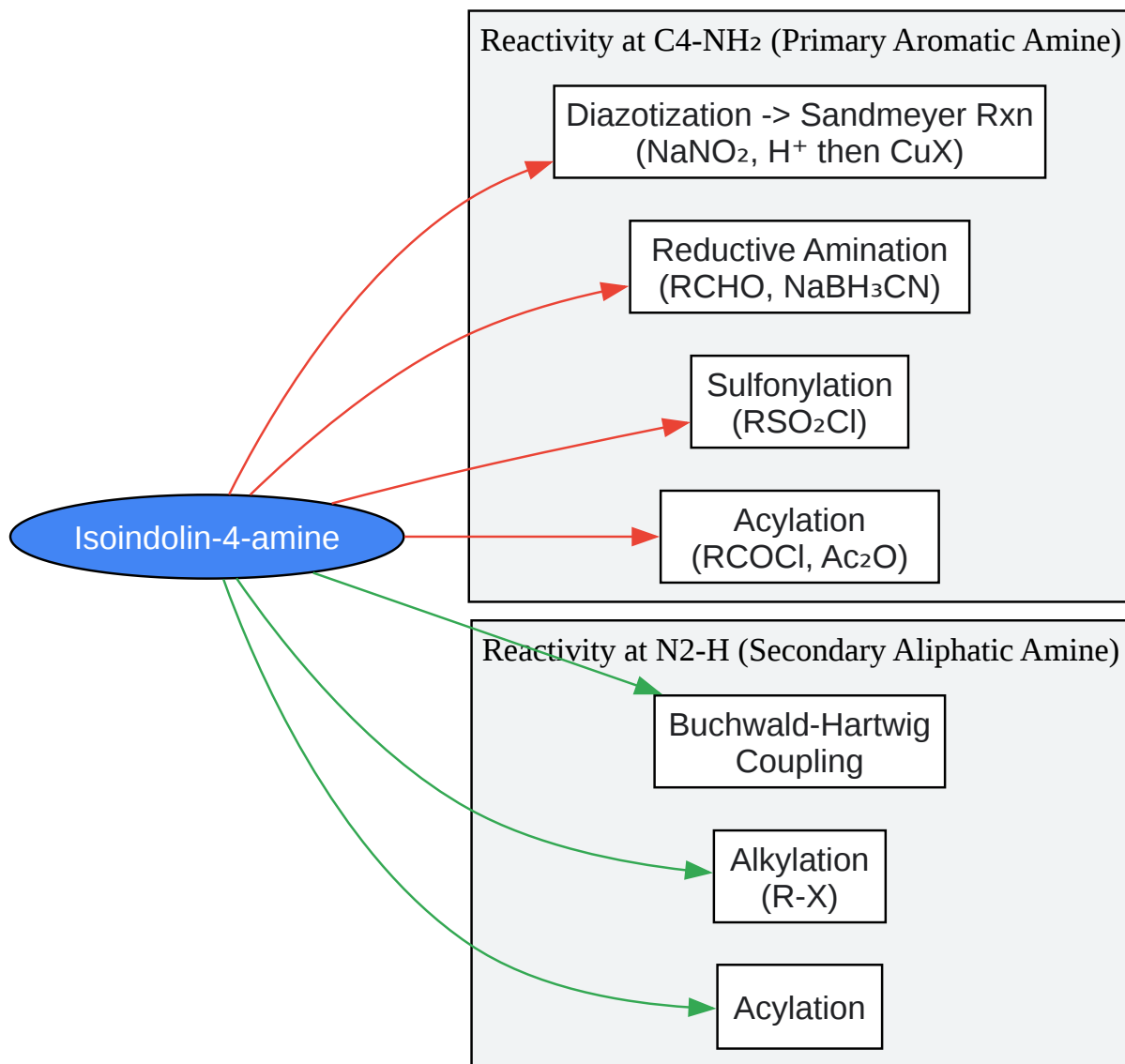
- Expected Ion: The primary ion observed in positive mode ESI-MS would be the free base, $[\text{M}+\text{H}]^+$.
- m/z $(\text{M}+\text{H})^+$: 135.0917 (Calculated for $\text{C}_8\text{H}_{11}\text{N}_2^+$)[10]

Synthesis and Purification

Isoindolin-4-amine is typically prepared via the reduction of a suitable nitro-substituted precursor. A common and reliable strategy involves the catalytic hydrogenation of 4-nitroisoindoline. The resulting free base can then be converted to the dihydrochloride salt.

General Synthetic Workflow





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Sources

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